Retrosynthetic Analysis: Deconstructing the Target Molecule

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Compound of Interest

Compound Name:	*4-(Pentyloxy)-4'-biphenylcarboxylic acid*
CAS No.:	*59748-15-1*
Cat. No.:	*B1601136*

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A retrosynthetic analysis of **4-(Pentyloxy)-4'-biphenylcarboxylic acid** reveals three logical disconnection points, each corresponding to a major synthetic strategy. The ether linkage, the biphenyl C-C bond, or the carboxylic acid group can be targeted for formation.

- Disconnection A (C-O Bond): Breaking the ether bond leads to a Williamson ether synthesis strategy. This requires a biphenyl core containing a hydroxyl group, specifically 4'-hydroxy-4-biphenylcarboxylic acid, and a pentyl halide.

- Disconnection B (C-C Bond): Cleaving the central carbon-carbon bond of the biphenyl system points towards a cross-coupling reaction, most notably the Suzuki-Miyaura coupling. This involves coupling a pentyloxy-substituted aryl species with a carboxy-substituted aryl species.

- Disconnection C (C-C≡N Bond): A functional group interconversion approach suggests forming the carboxylic acid from a nitrile precursor. This pathway involves the synthesis of 4'-(pentyloxy)-[1,1'-biphenyl]-4-carbonitrile, followed by hydrolysis.

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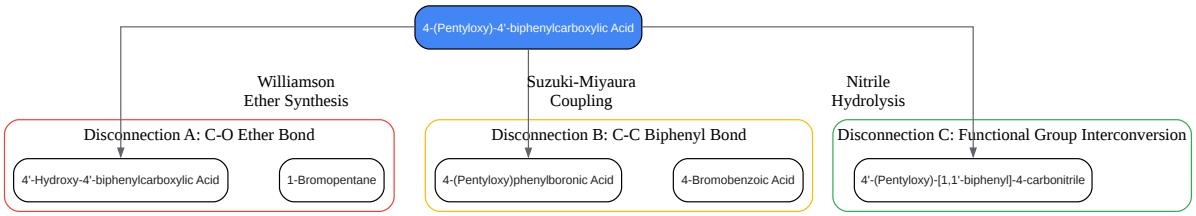

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Caption: Retrosynthetic analysis of **4-(Pentyloxy)-4'-biphenylcarboxylic acid**.

Synthetic Pathway I: The Williamson Ether Synthesis Approach

This is arguably the most straightforward and classical approach, building the ether linkage onto a pre-existing biphenyl scaffold. Its reliability stems from the well-understood SN2 mechanism of the Williamson ether synthesis.[1]

Principle and Rationale

The core of this strategy is the reaction between an alkoxide and a primary alkyl halide.[1] In this context, the phenolic hydroxyl group of 4'-hydroxy-4-biphenylcarboxylic acid is deprotonated by a suitable base to form a phenoxide ion. This potent nucleophile then attacks the electrophilic carbon of a pentyl halide (e.g., 1-bromopentane), displacing the halide and forming the desired ether linkage in a bimolecular nucleophilic substitution (SN2) reaction.[1][2] The choice of a primary halide like 1-bromopentane is critical to favor substitution over elimination, which can be a competing side reaction with secondary or tertiary halides.[2]

Synthesis of Key Intermediate: 4'-Hydroxy-4-biphenylcarboxylic Acid

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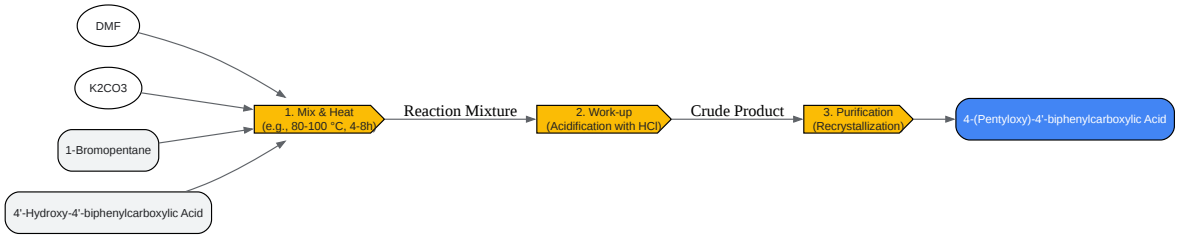
The commercial availability of this intermediate can vary. If a synthesis is required, one effective method is the palladium-catalyzed Suzuki coupling of 4-carboxyphenylboronic acid with 4-bromophenol. Alternatively, a patented industrial process involves reacting a cyclohexanone-4-carboxylic acid compound with phenol, followed by decomposition and dehydrogenation.[3]

Detailed Protocol 1: Etherification of 4'-Hydroxy-4-biphenylcarboxylic Acid



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Caption: Workflow for Williamson ether synthesis.

Methodology:

- Reagent Charging: To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 4'-hydroxy-4-biphenylcarboxylic acid (1.0 eq), potassium carbonate (K_2CO_3, 2.0-3.0 eq) as the base, and a suitable polar aprotic solvent such as N,N-dimethylformamide (DMF) or acetone.[2][4]
- Alkylation: Add 1-bromopentane (1.1-1.5 eq) to the stirred suspension.

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- Reaction: Heat the mixture to 80-100°C and maintain for 4-8 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After cooling to room temperature, pour the reaction mixture into water and acidify with hydrochloric acid (e.g., 2M HCl) until the pH is ~2. This protonates the carboxylic acid, causing the product to precipitate.[5]
- Isolation: Collect the solid precipitate by vacuum filtration and wash thoroughly with water to remove inorganic salts.
- Purification: Recrystallize the crude product from a suitable solvent system, such as ethanol/water or acetic acid, to yield the purified **4-(pentyloxy)-4'-biphenylcarboxylic acid**.

Parameter	Value/Condition	Rationale
Base	K_2CO_3, Cs_2CO_3, NaOH	Aryl ethers are effectively synthesized with bases like K_2CO_3.[2] Stronger bases are typically not required for phenols.
Solvent	DMF, Acetone, DMSO	Dipolar aprotic solvents are preferred as they accelerate SN2 reactions.[2][4]
Temperature	80 - 100 °C	Provides sufficient thermal energy for the reaction to proceed at a reasonable rate without significant decomposition.
Equivalents (Pentyl Halide)	1.1 - 1.5	A slight excess ensures complete consumption of the more valuable biphenyl starting material.

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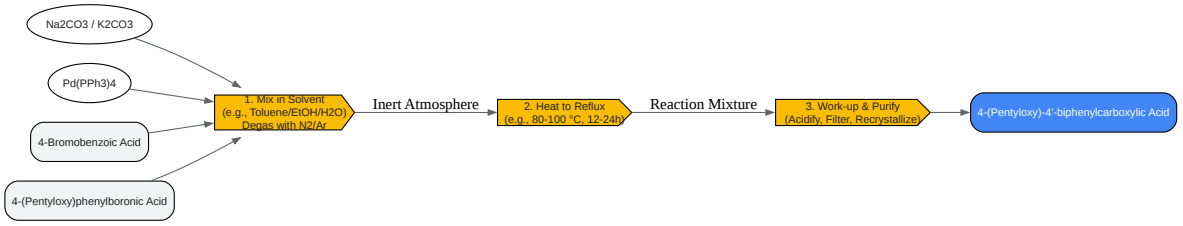
Synthetic Pathway II: The Suzuki-Miyaura Coupling Approach

The Suzuki-Miyaura coupling is a cornerstone of modern organic synthesis, celebrated for its efficiency and functional group tolerance in forming carbon-carbon bonds.[6] This pathway constructs the central biphenyl bond as the key step.

Principle and Rationale

This palladium-catalyzed cross-coupling reaction joins an organoboron species with an organohalide.[6] For the target molecule, this involves coupling (4-(pentyloxy)phenyl)boronic acid with 4-bromobenzoic acid. The reaction proceeds via a catalytic cycle involving three key steps: oxidative addition of the organohalide to the Pd(0) catalyst, transmetalation of the organic group from the boron atom to the palladium center, and reductive elimination to form the new C-C bond and regenerate the Pd(0) catalyst.[6] This method is highly versatile and robust, often providing high yields.[7][8][9]

Detailed Protocol 2: Suzuki-Miyaura Coupling



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Caption: Workflow for Suzuki-Miyaura cross-coupling.

Methodology:

- Inert Atmosphere: Assemble a flask with a reflux condenser under an inert atmosphere (Nitrogen or Argon). This is crucial to prevent oxidation and deactivation of the palladium catalyst.
- Reagent Charging: To the flask, add 4-bromobenzoic acid (1.0 eq), (4-(pentyloxy)phenyl)boronic acid (1.0-1.2 eq), a base such as sodium carbonate (Na_2CO_3) or potassium carbonate (K_2CO_3) (approx. 3 eq), and the palladium catalyst, for instance, Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$, 1-5 mol%).[10][11]
- Solvent Addition: Add a degassed solvent system. A common mixture is toluene, ethanol, and water, or DME/water.[7]
- Reaction: Heat the reaction mixture to reflux (typically 80-100°C) for 12-24 hours, or until TLC indicates the consumption of the starting materials.[10]
- Work-up: Cool the reaction to room temperature and dilute with water. Acidify the aqueous layer with 2M HCl to precipitate the product.[10]
- Isolation and Purification: Filter the crude product, wash with water, and recrystallize from a suitable solvent to obtain the pure acid.

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Parameter	Value/Condition	Rationale
Catalyst	$Pd(PPh_3)_4$, Pd/C, $PdCl_2(dppf)$	$Pd(PPh_3)_4$ is a common, effective catalyst.[7] Water-soluble fullerene-supported $PdCl_2$ has been used for green synthesis.[8][9]
Base	Na_2CO_3, K_2CO_3, Cs_2CO_3	The base is essential for the transmetalation step of the catalytic cycle.[6]
Solvent	Toluene/EtOH/H_2O, DME/H_2O	A biphasic solvent system is often used to dissolve both the organic and inorganic reagents.[7]
Atmosphere	Inert (N_2 or Ar)	The Pd(0) catalyst is sensitive to oxygen and must be protected.

Synthetic Pathway III: The Nitrile Hydrolysis Approach

This pathway introduces the carboxylic acid functionality in the final step by hydrolyzing a nitrile precursor. This can be an advantageous route if the nitrile-containing biphenyl intermediate is readily accessible.

Principle and Rationale

The synthesis is bifurcated into two main stages. First, the intermediate 4'-(pentyloxy)-[1,1'-biphenyl]-4-carbonitrile is prepared. This is typically achieved via a Williamson ether synthesis on 4'-hydroxy-[1,1'-biphenyl]-4-carbonitrile using 1-bromopentane.[12] The second stage is the hydrolysis of the nitrile group (-C≡N) to a carboxylic acid (-COOH). This transformation can be effectively carried out under harsh acidic or basic conditions, followed by neutralization.[13]

Detailed Protocol 3: Synthesis via Nitrile Intermediate

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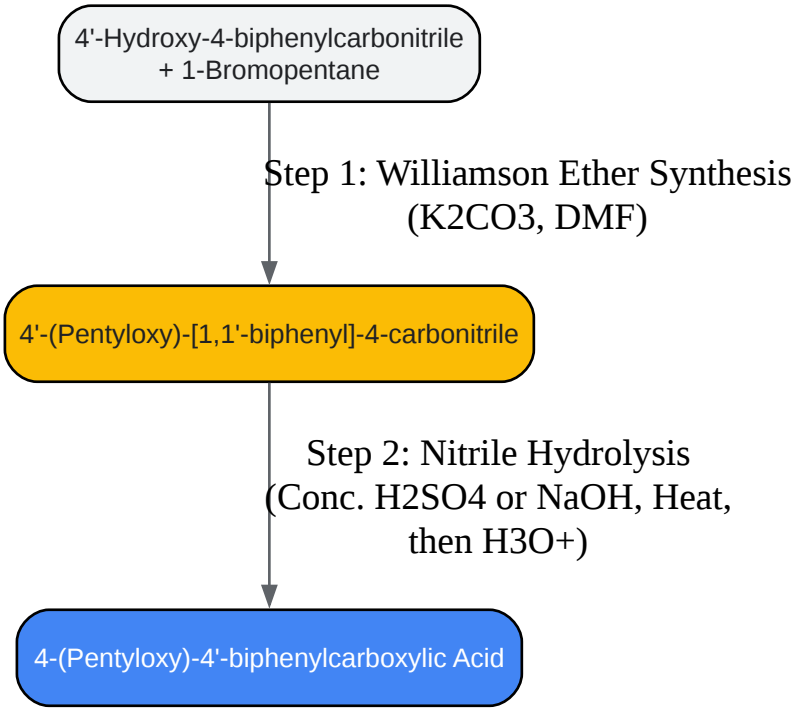

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Caption: Workflow for the nitrile hydrolysis pathway.

Methodology:

Step A: Synthesis of 4'-(Pentyloxy)-[1,1'-biphenyl]-4-carbonitrile

- This step follows the same principles as Protocol 1. React 4'-hydroxy-[1,1'-biphenyl]-4-carbonitrile with 1-bromopentane in the presence of K_2CO_3 in DMF.[12] The product is isolated by precipitation in water and can be purified by recrystallization or chromatography.

Step B: Hydrolysis of the Nitrile

- Reaction Setup: Place the synthesized 4'-(pentyloxy)-[1,1'-biphenyl]-4-carbonitrile (1.0 eq) in a round-bottom flask suitable for reflux.
- Hydrolysis (Acidic): Add a mixture of concentrated sulfuric acid and water (e.g., 1:1 v/v) and heat the mixture to reflux for several hours. The reaction must be monitored carefully for completion.[13]

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- Hydrolysis (Basic): Alternatively, reflux the nitrile with an aqueous solution of a strong base like sodium hydroxide (e.g., 20-40% w/v). This will form the sodium salt of the carboxylic acid.
- Work-up:
  - For the acidic route, cool the reaction and carefully pour it over ice to precipitate the carboxylic acid.
  - For the basic route, cool the reaction, and then acidify with a strong acid (e.g., concentrated HCl) until the pH is strongly acidic, which will precipitate the product.
- Isolation and Purification: Collect the solid product by filtration, wash extensively with water, and recrystallize from a suitable solvent.

Parameter	Value/Condition	Rationale
Hydrolysis Reagent	Conc. H_2SO_4/H_2O or Conc. $NaOH/H_2O$	Strong acidic or basic conditions are required to hydrolyze the stable nitrile triple bond.
Temperature	Reflux	High temperature is necessary to drive the hydrolysis to completion in a reasonable timeframe.
Work-up	Acidification	Crucial to protonate the carboxylate salt (formed under basic conditions) or precipitate the acid.

Comparison of Synthetic Pathways

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Pathway	Advantages	Disadvantages	Best Suited For
I. Williamson Ether Synthesis	High yields, reliable and well-understood reaction, straightforward work-up.	Requires synthesis or purchase of the 4'-hydroxy-4-biphenylcarboxylic acid intermediate.	Scenarios where the hydroxy-biphenyl intermediate is readily available; scale-up operations.
II. Suzuki-Miyaura Coupling	High versatility, excellent functional group tolerance, builds the core scaffold directly.	Requires an expensive and air-sensitive palladium catalyst, inert atmosphere is essential, potential for catalyst contamination in the final product.[7]	Rapid synthesis of analogues with varied substitution patterns; medicinal chemistry applications.
III. Nitrile Hydrolysis	Good for late-stage introduction of the carboxylic acid. Nitrile intermediates are often crystalline and easy to purify.	The hydrolysis step requires harsh conditions (strong acid/base, high heat), which may not be suitable for sensitive substrates.	Cases where the nitrile intermediate is more easily synthesized or available than the corresponding acid or phenol.

References

- Process for the preparation of 4'-hydroxybiphenyl-4-carboxyl acid. (1988). Google Patents.
- Caron, S., et al. (2000). Multikilogram-Scale Synthesis of a Biphenyl Carboxylic Acid Derivative Using a Pd/C-Mediated Suzuki Coupling Approach. Organic Process Research & Development, 4(6), 589-592. Retrieved from [Link]
- Liu, W., et al. (2019). Green synthesis of biphenyl carboxylic acids via Suzuki–Miyaura cross-coupling catalyzed by a water-soluble fullerene-supported PdCl2 nanocatalyst. Journal of Chemical Research, 43(5-6), 184-189. Retrieved from [Link]
- The Williamson Ether Synthesis. University of Missouri–St. Louis. Retrieved from [Link]

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- Liu, W., et al. (2019). Green synthesis of biphenyl carboxylic acids via Suzuki–Miyaura cross-coupling catalyzed by a water-soluble fullerene-supported PdCl2 nanocatalyst. ResearchGate. Retrieved from [Link]
- Williamson Ether Synthesis. In Name Reactions in Organic Synthesis (pp. 431-434). Cambridge University Press. Retrieved from [Link]
- Williamson ether synthesis. Wikipedia. Retrieved from [Link]
- Experiment 06 Williamson Ether Synthesis. University of Wisconsin-River Falls. Retrieved from [Link]
- Synthesis of 4′-substituted biphenyl-4-carboxylic acids 1–14. ResearchGate. Retrieved from [Link]
- Molecular structure of 4′-n-pentyl-4-biphenylcarbonitrile... ResearchGate. Retrieved from [Link]
- Suzuki reaction. Wikipedia. Retrieved from [Link]
- Suzuki-Miyaura Mediated Biphenyl Synthesis: A Spotlight on the Boronate Coupling Partner. University of Glasgow. Retrieved from [Link]
- Synthesis of 4-hydroxy-4'-biphenylcarboxylic acid 2-methylbutyl ester. PrepChem.com. Retrieved from [Link]
- 4'-(Pentyloxy)(1,1'-biphenyl)-4-carbonitrile. PubChem. Retrieved from [Link]
- **4-(PENTYLOXY)-4'-BIPHENYLCARBOXYLIC ACID**. Chemsrc. Retrieved from [Link]
- Conversion of carboxylic acids to esters using acid and alcohols (Fischer Esterification). Master Organic Chemistry. Retrieved from [Link]
- Fischer–Speier esterification. Wikipedia. Retrieved from [Link]
- Ester synthesis by esterification. Organic Chemistry Portal. Retrieved from [Link]

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- Oxidative hydrolysis of conformationally restrained pent-4-enyl glycosides... Journal of the Chemical Society, Perkin Transactions 1. Retrieved from [Link]

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Sources

- 1. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 2. jk-sci.com [jk-sci.com]
- 3. US4755617A - Process for the preparation of 4'-hydroxybiphenyl-4-carboxyl acid - Google Patents [patents.google.com]
- 4. Williamson Ether Synthesis (Chapter 116) - Name Reactions in Organic Synthesis [resolve.cambridge.org]
- 5. The Williamson Ether Synthesis [cs.gordon.edu]
- 6. Suzuki reaction - Wikipedia [en.wikipedia.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Green synthesis of biphenyl carboxylic acids via Suzuki–Miyaura cross-coupling catalyzed by a water-soluble fullerene-supported PdCl2 nanocatalyst | Semantic Scholar [semanticscholar.org]
- 9. researchgate.net [researchgate.net]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. ajgreenchem.com [ajgreenchem.com]
- 12. 4-Pentyloxy-[1,1'-biphenyl]-4'-carbonitrile synthesis - chemicalbook [chemicalbook.com]
- 13. 4-Cyano-4'-pentylbiphenyl | 40817-08-1 [chemicalbook.com]

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